

What is Nerolidol-d4 and its chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nerolidol-d4

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An In-depth Technical Guide to Nerolidol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nerolidol, also known as peruvial or penetrol, is a naturally occurring sesquiterpene alcohol found in the essential oils of numerous plants and flowers.^[1] It exists as a colorless liquid with a woody aroma reminiscent of fresh bark.^[1] This guide provides a comprehensive overview of the chemical and physical properties of Nerolidol, its synthesis, and its applications, with an inferred adaptation for its deuterated form, **Nerolidol-d4**.

Nerolidol is recognized for its various biological activities, including antioxidant, anti-inflammatory, anti-microbial, and anti-tumor properties.^{[2][3]} These characteristics have made it a subject of interest in pharmaceutical research and drug development.^{[3][4]} The deuterated form, **Nerolidol-d4**, while not extensively documented, is valuable as an internal standard in analytical studies, particularly in mass spectrometry-based quantification, due to its similar chemical behavior and distinct mass.

Chemical and Physical Properties

Nerolidol exists in four isomeric forms due to a chiral center and a double bond, resulting in two enantiomers for both cis and trans isomers.^{[2][5]} The data presented below pertains to the mixture of isomers, as it is commonly supplied and utilized. The properties of **Nerolidol-d4** are expected to be nearly identical, with a slight increase in molecular weight due to the four deuterium atoms.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₆ O	[5]
Molecular Weight	222.37 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[2][5]
Odor	Faint, floral, woody	[1][2]
Boiling Point	276 °C (529 °F; 549 K)	[2][5]
114 °C / 237.2 °F @ 1 mmHg	[6][7]	
Melting Point	-75 °C / -103 °F	[7]
Density	0.872 - 0.875 g/cm ³ at 25 °C	[1][5][6]
Refractive Index (n _D)	1.479 - 1.4898	[1][6]
Flash Point	>96 °C (>204.8 °F)	[2][7]
Water Solubility	Very slightly soluble (0.014 g/L)	[2][6]
Log K _{ow} (calculated)	5.68	[2]
CAS Number	7212-44-4	[5]

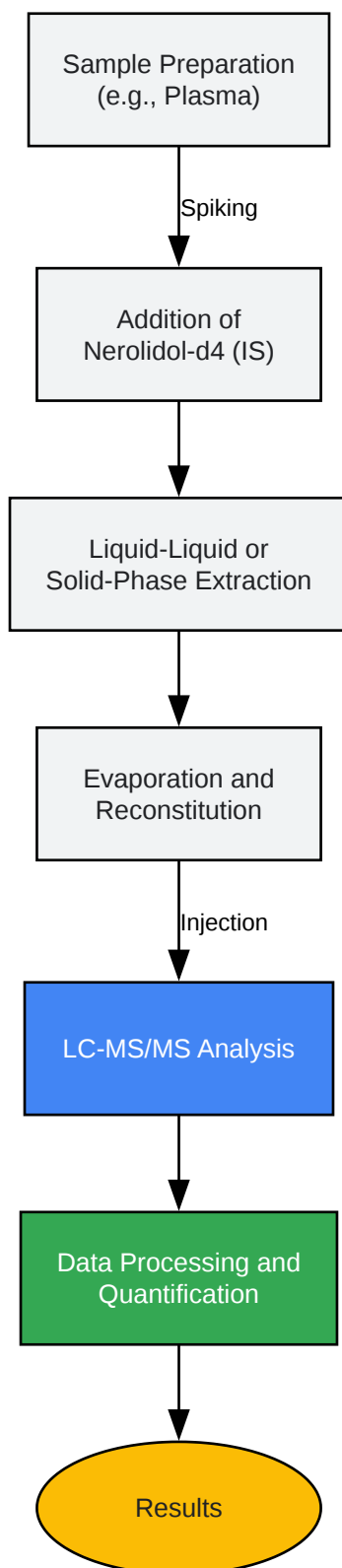
Synthesis and Analysis

Synthesis: Commercially, Nerolidol is synthesized from geranylacetone.[1] One common method involves the reaction of geranylacetone with a vinyl Grignard reagent.[1] Another route starts with linalool, which is converted to geranylacetone and then, through reaction with acetylene and subsequent hydrogenation, yields Nerolidol.[2][5]

Analytical Methods: Gas chromatography-mass spectrometry (GC-MS) is a primary technique for the detection and quantification of Nerolidol.[2] Liquid chromatography-mass spectrometry (LC-MS) is also employed, offering high sensitivity and accuracy, particularly for pharmacokinetic studies.[2] In such analyses, **Nerolidol-d4** serves as an ideal internal standard.

Experimental Protocols

A generalized experimental workflow for the analysis of Nerolidol in a biological matrix using LC-MS is outlined below. This protocol would typically utilize **Nerolidol-d4** as an internal standard for accurate quantification.

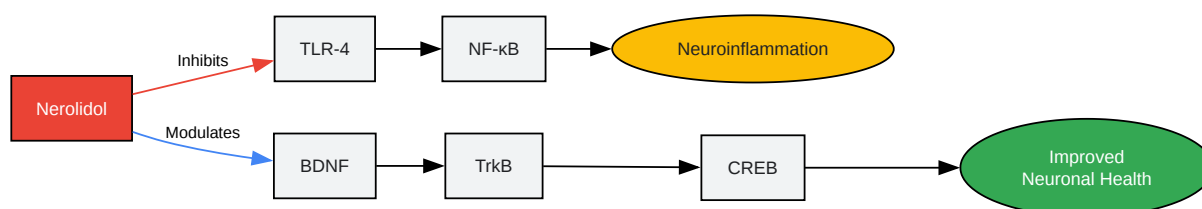


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Caption: Generalized workflow for quantitative analysis of Nerolidol.

Signaling Pathways

Research suggests that Nerolidol exerts its neuroprotective effects by modulating various signaling pathways. It has been shown to inhibit the TLR-4/NF- κ B and COX-2/NF- κ B inflammatory pathways and modulate the BDNF/TrkB/CREB signaling pathway to improve neuronal health.[8]



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Caption: Simplified signaling pathways modulated by Nerolidol.

Applications in Research and Development

Nerolidol is utilized in various industrial and research applications:

- **Flavor and Fragrance:** It is used as a flavoring agent in food and as a fragrance in cosmetics, detergents, and perfumes.[1][2]
- **Pharmaceutical Research:** Its diverse pharmacological activities, including antioxidant, anti-inflammatory, and neuroprotective effects, make it a promising candidate for drug development.[3][8] It has been investigated for its potential in treating neurodegenerative diseases.[3][4]
- **Penetration Enhancer:** Nerolidol is known to enhance the transdermal delivery of other drugs.[2]
- **Intermediate:** It serves as a precursor in the synthesis of other molecules, such as farnesol, vitamin E, and vitamin K1.[1][9]

Safety and Handling

Nerolidol is classified as causing skin and serious eye irritation and may cause an allergic skin reaction.[10][11] It is also considered very toxic to aquatic life with long-lasting effects.[10][11] Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as gloves and safety glasses.[7][11] It should be handled in a well-ventilated area.[7][11] For detailed safety information, refer to the Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [What is Nerolidol-d4 and its chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12368965#what-is-nerolidol-d4-and-its-chemical-properties]

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